The Original C-Quens Formulation: A Technical Deep Dive

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Compound of Interest

Compound Name:	*C-Quens*
Cat. No.:	*B1174292*

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This technical guide provides a comprehensive overview of the original formulation of **C-Quens**, a sequential oral contraceptive first introduced in the 1960s. The document details its composition, mechanism of action, and the clinical data that supported its use, presented in a format tailored for scientific and research audiences.

Core Formulation and Dosing Regimen

C-Quens was a sequential oral contraceptive designed to mimic the natural hormonal fluctuations of the menstrual cycle. Its formulation consisted of two active pharmaceutical ingredients: mestranol, a synthetic estrogen, and chlormadinone acetate, a progestin.[1]

The administration of **C-Quens** followed a specific 20-day sequential regimen:

- Days 1-15: One tablet containing 80 micrograms (mcg) of mestranol was taken daily.[1]
- Days 16-20: One tablet containing a combination of 80 mcg of mestranol and 2 milligrams (mg) of chlormadinone acetate was taken daily.[1]

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This sequential approach aimed to first suppress ovulation with estrogen alone and then induce a predictable withdrawal bleed by adding a progestin.[1]

Table 1: Original **C-Quens** Formulation and Dosing

Treatment Phase	Active Ingredient(s)	Dosage	Duration
Estrogenic Phase	Mestranol	80 mcg	15 days
Progestational Phase	Mestranol + Chlormadinone Acetate	80 mcg + 2 mg	5 days

Mechanism of Action

The contraceptive effect of **C-Quens** was achieved through the synergistic actions of its estrogen and progestin components on the hypothalamic-pituitary-ovarian (HPO) axis.

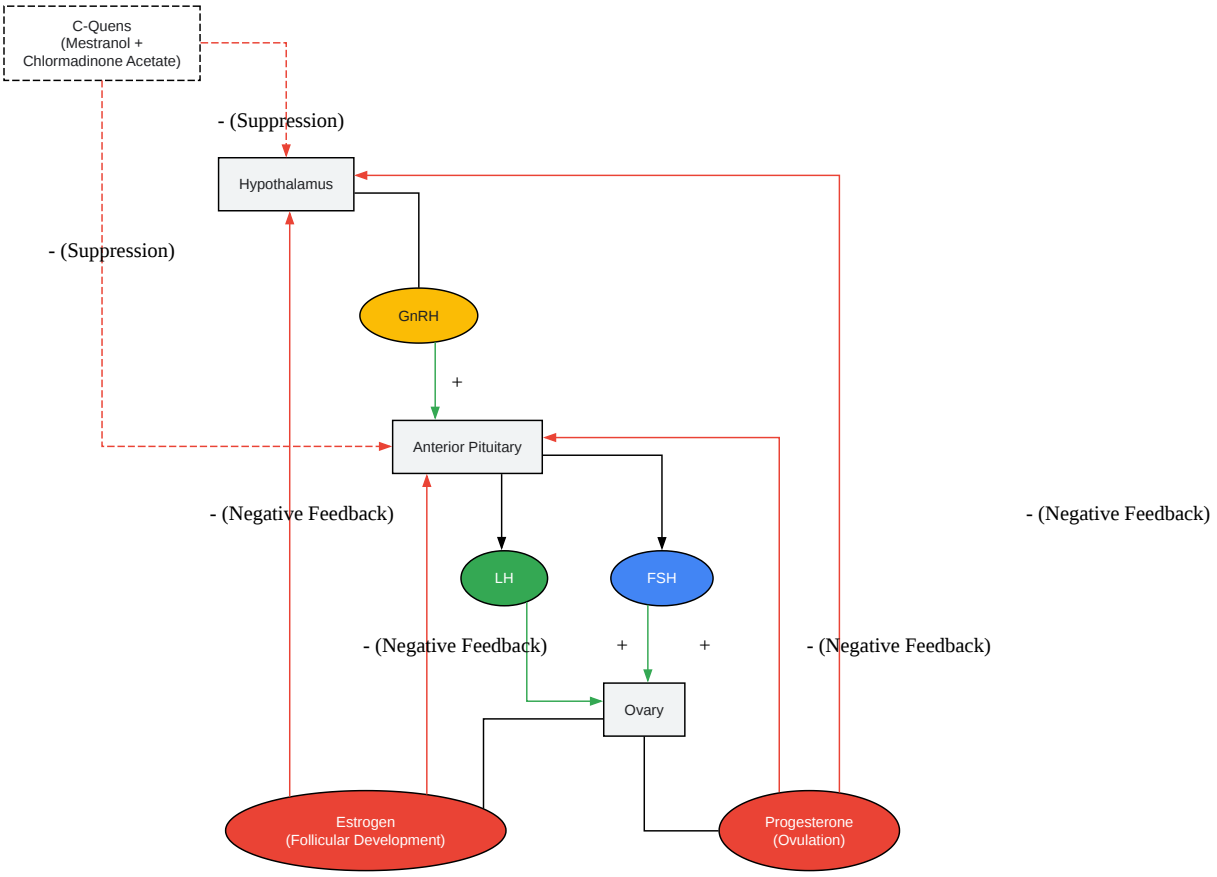
Mestranol, a prodrug of ethinylestradiol, primarily acts by suppressing the release of follicle-stimulating hormone (FSH) from the anterior pituitary. This inhibition of FSH prevents the development of ovarian follicles, thereby inhibiting ovulation.

Chlormadinone acetate, a potent progestin, exhibits several mechanisms of action. It suppresses the luteinizing hormone (LH) surge, which is the primary trigger for ovulation. Additionally, it alters the consistency of the cervical mucus, making it thicker and less permeable to sperm, and modifies the endometrium to make it unreceptive to implantation.

Signaling Pathways

The hormonal effects of **C-Quens** are mediated through the gonadotropin-releasing hormone (GnRH) signaling pathway. Mestranol and chlormadinone acetate exert negative feedback on the hypothalamus and pituitary gland, reducing the pulsatile release of GnRH and subsequently blunting the secretion of FSH and LH.

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Diagram 1: Simplified GnRH Signaling Pathway and the Inhibitory Effect of **C-Quens**.

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Clinical Efficacy and Safety Profile

Large-scale clinical trials were conducted to evaluate the efficacy and safety of the **C-Quens** sequential formulation. One major study involved 6,070 patients observed for a total of 82,085 cycles across 25 medical centers.[1]

Table 2: Clinical Efficacy and Cycle Control with Original **C-Quens** Formulation

Parameter	Finding	Source
Contraceptive Efficacy	Virtually 100% effective when taken as directed.	[1]
Cycle Length (25-31 days)	98.1% of cycles	[1]
Withdrawal Interval (2-5 days)	80.1% of cycles	[1]
Duration of Flow (4-6 days)	85.3% of therapeutic cycles	[1]

Table 3: Incidence of Adverse Events in a Major Clinical Study of **C-Quens**

Adverse Event	Average Incidence	Source
Breakthrough Bleeding	1.9%	[1]
Nausea	2.9%	[1]

The study also noted a significant decrease in the incidence and severity of dysmenorrhea during treatment compared to pre-treatment levels.[1]

Experimental Protocols

While detailed protocols from the original clinical trials are not fully available in the public domain, the general methodology can be reconstructed from published studies and historical context.

Patient Population

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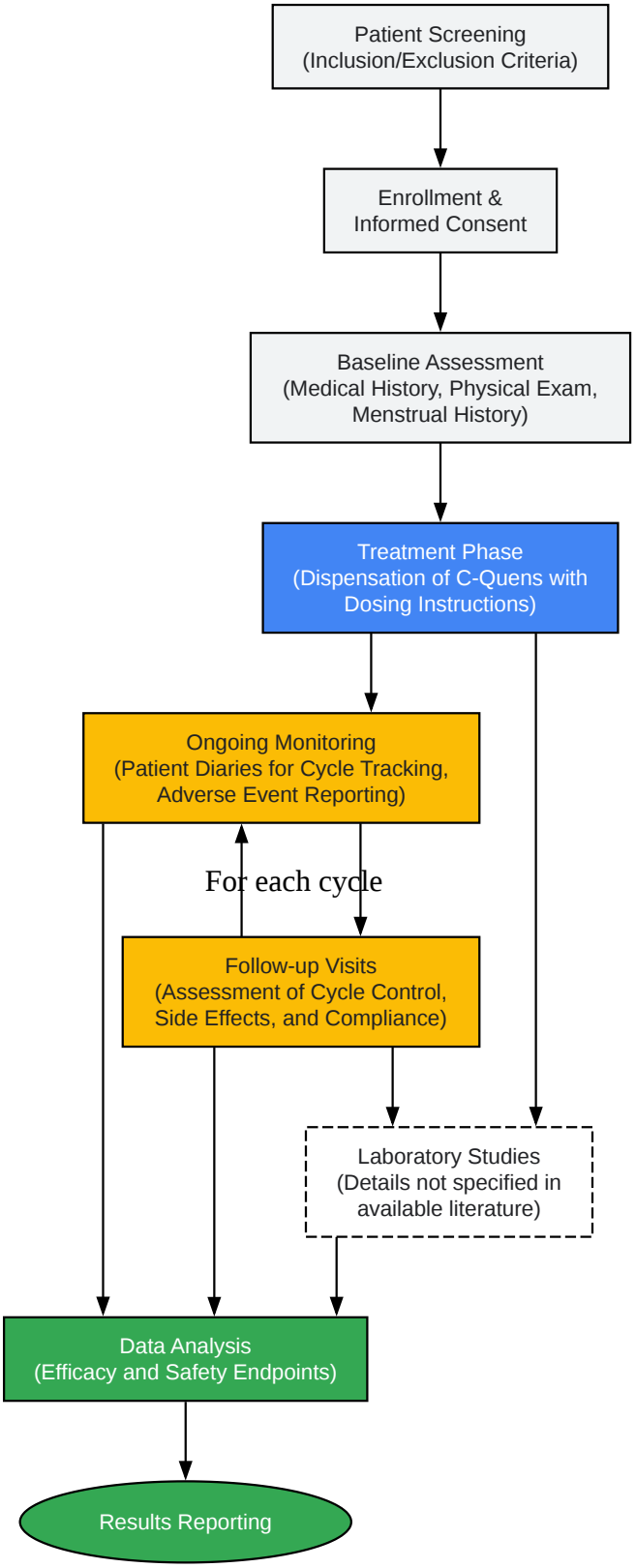
The pivotal clinical trials for **C-Quens** enrolled a large number of women of reproductive age who desired contraception. While specific inclusion and exclusion criteria from the original trials are not readily available, typical criteria for such studies in that era would have likely included:

- Inclusion Criteria: Healthy, non-pregnant women of childbearing age with a history of regular menstrual cycles.
- Exclusion Criteria: History of thromboembolic disorders, hormone-dependent cancers, liver disease, and undiagnosed abnormal vaginal bleeding.

Study Design and Workflow

The clinical evaluation of **C-Quens** followed a multi-center, open-label design.

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- 1. fda.gov [fda.gov]
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